

# Unveiling the Profile of 2''-O-Acetylsprengerinin C: A Technical Guide

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## Compound of Interest

Compound Name: 2''-O-Acetylsprengerinin C

Cat. No.: B1164357

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## Abstract

**2''-O-Acetylsprengerinin C**, a steroidal saponin isolated from the roots of *Ophiopogon japonicus*, presents a promising avenue for pharmacological research. This technical guide provides a comprehensive overview of its known physicochemical properties, solubility characteristics, and a generalized experimental workflow for its isolation and analysis. While specific experimental data for this compound remains limited in publicly accessible literature, this document consolidates available information and provides a framework for future research and development.

## Physicochemical Properties

Precise experimental values for properties such as melting point, boiling point, and pKa for **2''-O-Acetylsprengerinin C** are not readily available in the current body of scientific literature. However, based on its classification as a steroidal saponin and information from chemical suppliers, the following data has been compiled.

Property	Value	Source
CAS Number	1220707-33-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>46</sub> H <sub>72</sub> O <sub>17</sub>	<a href="#">[2]</a>
Molecular Weight	897.1 g/mol	<a href="#">[2]</a>
Physical Description	Powder	<a href="#">[3]</a>
Source	The roots of <i>Ophiopogon japonicus</i>	<a href="#">[3]</a>

## Solubility Profile

**2"-O-Acetylsprengerinin C** is reported to be soluble in several common laboratory solvents. This solubility profile is characteristic of many steroidal saponins, which possess both lipophilic (the steroidal aglycone) and hydrophilic (the sugar moieties) components.

Solvent	Solubility	Source
DMSO	Soluble	<a href="#">[1]</a> <a href="#">[3]</a>
Pyridine	Soluble	<a href="#">[1]</a> <a href="#">[3]</a>
Methanol	Soluble	<a href="#">[1]</a> <a href="#">[3]</a>
Ethanol	Soluble	<a href="#">[1]</a> <a href="#">[3]</a>

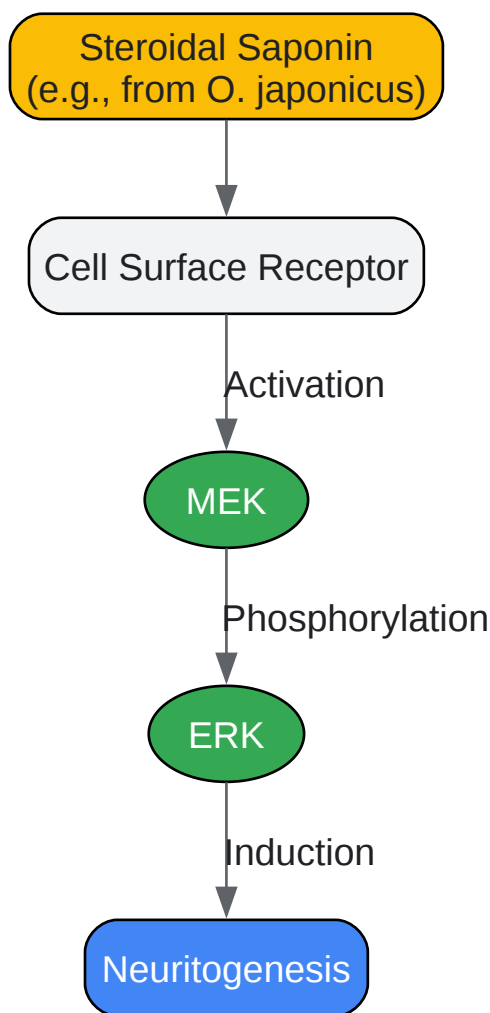
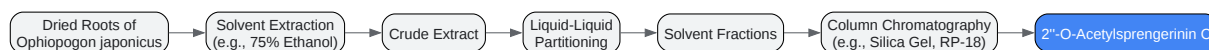
Quantitative solubility data (e.g., in mg/mL or mmol/L) is not currently available.

## Experimental Protocols

While a specific, detailed experimental protocol for the isolation and characterization of **2"-O-Acetylsprengerinin C** could not be found in the reviewed literature, a general workflow can be inferred from standard phytochemical procedures for isolating steroidal saponins from *Ophiopogon japonicus*.

## General Isolation and Purification Workflow

The isolation of steroidal saponins from plant material typically involves extraction, partitioning, and chromatographic separation.



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## References

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- To cite this document: BenchChem. [Unveiling the Profile of 2"-O-Acetylsprengerinin C: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1164357#2-o-acetylsprengerinin-c-physicochemical-properties-and-solubility]

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